

Long-Term Stability of Isonox Antioxidants: A Comparative Guide

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Compound of Interest

Compound Name: Isonox
CAS No.: 56335-22-9
Cat. No.: B1238518

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For researchers, scientists, and drug development professionals seeking to ensure the long-term stability of their formulations, selecting the appropriate antioxidant is a critical decision. This guide provides an objective comparison of the long-term stability of **Isonox**-branded antioxidants, with a focus on **Isonox 133**, against a well-established alternative, Irganox 1076. This comparison is supported by experimental data and detailed methodologies to aid in the selection of the most suitable stabilizer for your application.

Comparative Analysis of Isonox 133 and Irganox 1076

Isonox 133 and Irganox 1076 are both hindered phenolic primary antioxidants designed to protect organic materials from thermo-oxidative degradation. However, they differ in their chemical composition, which can influence their performance in various applications. **Isonox 133** is a mixture of hindered phenols, including 10-12.5% 2,4,6-tri-tert-butylphenol, and is often utilized as a fuel stabilizer.^[1] In contrast, Irganox 1076 is a single, high-molecular-weight compound, octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate, widely used in plastics and elastomers.^{[2][3][4][5][6]}

The long-term stability of a polymer formulation is often assessed by its resistance to oxidation over time, particularly at elevated temperatures. A key performance indicator is the Oxidation Induction Time (OIT), which measures the time until the onset of rapid oxidation.^{[7][8]} While direct comparative studies on the long-term heat aging of **Isonox** 133 and Irganox 1076 in the same polymer matrix are not readily available in the public domain, the following table summarizes their key characteristics based on available data.

Property	Isonox 133	Irganox 1076
Chemical Composition	Mixture of hindered phenols (including 10-12.5% 2,4,6-tri-tert-butylphenol) ^[1]	Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate ^[2] ^{[3][4][5][6]}
CAS Number	60083-44-5 ^{[9][10]}	2082-79-3 ^{[5][11]}
Primary Function	Antioxidant, fuel stabilizer ^[1] ^[12]	Primary antioxidant for processing and long-term thermal stabilization ^{[2][3]}
Key Features	Effective in stabilizing fuels against gum and peroxide formation. ^[1]	Non-discoloring, odorless, low volatility, high resistance to extraction. ^{[2][3][4]}
Typical Applications	Gasoline, diesel, jet fuels. ^[1] ^[12]	Polyolefins (polypropylene, polyethylene), elastomers, adhesives. ^{[2][3][4]}

Experimental Protocols for Long-Term Stability Testing

To rigorously evaluate the long-term stability of antioxidants like **Isonox** and its alternatives, a well-defined experimental protocol is essential. The following methodology is based on industry-standard practices for assessing the thermo-oxidative stability of stabilized polymers.

Objective:

To compare the long-term thermal stability of polypropylene (PP) formulations containing **Isonox** 133 and Irganox 1076.

Materials:

- Unstabilized polypropylene (PP) powder
- **Isonox 133**
- Irganox 1076
- Processing aid (e.g., calcium stearate)
- Solvent for antioxidant dissolution (e.g., chloroform or toluene)

Equipment:

- Twin-screw extruder
- Injection molding machine
- Forced-air convection oven
- Differential Scanning Calorimeter (DSC)
- Tensile testing machine
- Colorimeter

Procedure:

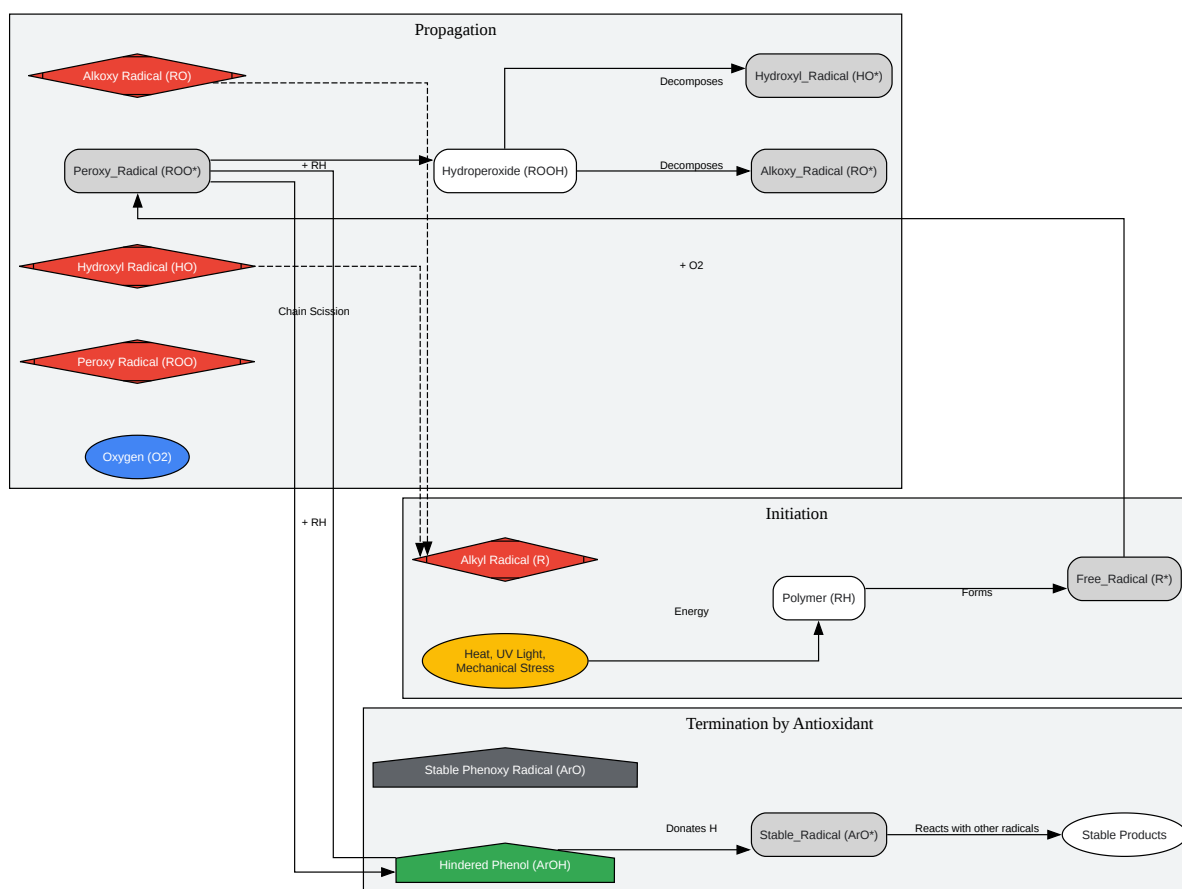
- Sample Preparation:
 - Prepare three formulations:
 - Control: Unstabilized PP + processing aid.
 - Formulation A: PP + 0.1% w/w **Isonox 133** + processing aid.
 - Formulation B: PP + 0.1% w/w Irganox 1076 + processing aid.
 - Dry-blend the components for each formulation.

- Melt-compound each formulation using a twin-screw extruder at a specified temperature profile (e.g., 180-220°C).
- Injection mold the compounded pellets into standard test specimens (e.g., tensile bars, plaques).
- Accelerated Oven Aging:
 - Place the test specimens in a forced-air convection oven at a constant elevated temperature (e.g., 135°C or 150°C).
 - Remove specimens at predetermined time intervals (e.g., 0, 100, 250, 500, 750, 1000 hours).
- Performance Evaluation:
 - Oxidation Induction Time (OIT):
 - Measure the OIT of the aged specimens using a DSC according to ASTM D3895.^[13] A longer OIT indicates better remaining oxidative stability.
 - Mechanical Properties:
 - Conduct tensile testing on the aged tensile bars to measure properties such as tensile strength and elongation at break. A smaller change in these properties over time indicates better stability.
 - Color Change:
 - Measure the color of the aged plaques using a colorimeter to quantify any yellowing or discoloration.

Mechanism of Action of Hindered Phenolic Antioxidants

Hindered phenolic antioxidants, the class to which both **Isonox** and Irganox belong, function by interrupting the free-radical chain reactions that lead to polymer degradation. The following

diagram illustrates this general mechanism.



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Caption: Mechanism of a hindered phenolic antioxidant.

Conclusion

The selection of an appropriate antioxidant is a multifaceted process that requires careful consideration of the application, processing conditions, and long-term performance requirements. While **Isonox 133** is an effective stabilizer for fuels, for applications demanding high thermal stability in solid polymers like polypropylene, a high-molecular-weight, low-volatility antioxidant such as Irganox 1076 is generally preferred. The provided experimental protocol offers a framework for conducting robust, in-house evaluations to determine the most suitable antioxidant for your specific needs, ensuring the longevity and performance of your products.

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